

Application Notes and Protocols: Preparation of Aristolactam BIII Stock Solutions

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Compound of Interest

Compound Name: *Aristolactam BIII*

Cat. No.: *B052574*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **Aristolactam BIII**, a naturally occurring alkaloid with significant biological activities, including antitumor and anti-platelet aggregation properties.[1][2] More recently, it has been identified as a potent inhibitor of the DYRK1A kinase, suggesting its therapeutic potential for conditions like Down syndrome.[3]

Physicochemical Properties of Aristolactam BIII

A clear understanding of the compound's properties is crucial for accurate stock solution preparation.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 53948-10-0 | [1][2][4] |
| Molecular Formula | C ₁₈ H ₁₅ NO ₄ | [1][5][6] |
| Molecular Weight | 309.3 g/mol | [1][2][4] |
| Appearance | Yellow Powder | [1][7][8] |
| Purity | >95% (as determined by HPLC) | [4] |
| Solubility | Soluble in DMSO, Acetone, Chloroform, Dichloromethane, Ethyl Acetate | [1][4][9] |

Experimental Protocols

Safety Precautions

- Always handle **Aristolactam BIII** powder in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Refer to the Safety Data Sheet (SDS) for comprehensive handling and safety information.

Protocol for Preparing a 10 mM Aristolactam BIII Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for in vitro assays.

Materials:

- **Aristolactam BIII** powder (MW: 309.3 g/mol)
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade

- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended for enhancing solubility)[1][7]

Procedure:

- Equilibration: Allow the vial of **Aristolactam BIII** powder to equilibrate to room temperature for at least one hour before opening to prevent condensation.[1]
- Calculation: Determine the mass of **Aristolactam BIII** required.
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 309.3 \text{ g/mol} = 0.003093 \text{ g}$
 - $\text{Mass (mg)} = 3.093 \text{ mg}$
- Weighing: Carefully weigh out approximately 3.1 mg of **Aristolactam BIII** powder and transfer it to a sterile microcentrifuge tube or vial. Record the exact weight.
- Solvent Addition: Based on the actual mass weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 309.3 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Example: If you weighed 3.5 mg, the DMSO volume would be: $[3.5 / 309.3] / 10 = 0.00113 \text{ mL} \times 1000 = 1.13 \text{ mL}$.
 - Add the calculated volume of DMSO to the vial containing the powder.
- Dissolution:

- Cap the vial securely and vortex thoroughly for 1-2 minutes.
- For enhanced solubility, warm the tube at 37°C and sonicate in an ultrasonic bath for 5-10 minutes until the powder is completely dissolved.[1][7] Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage of Stock Solutions

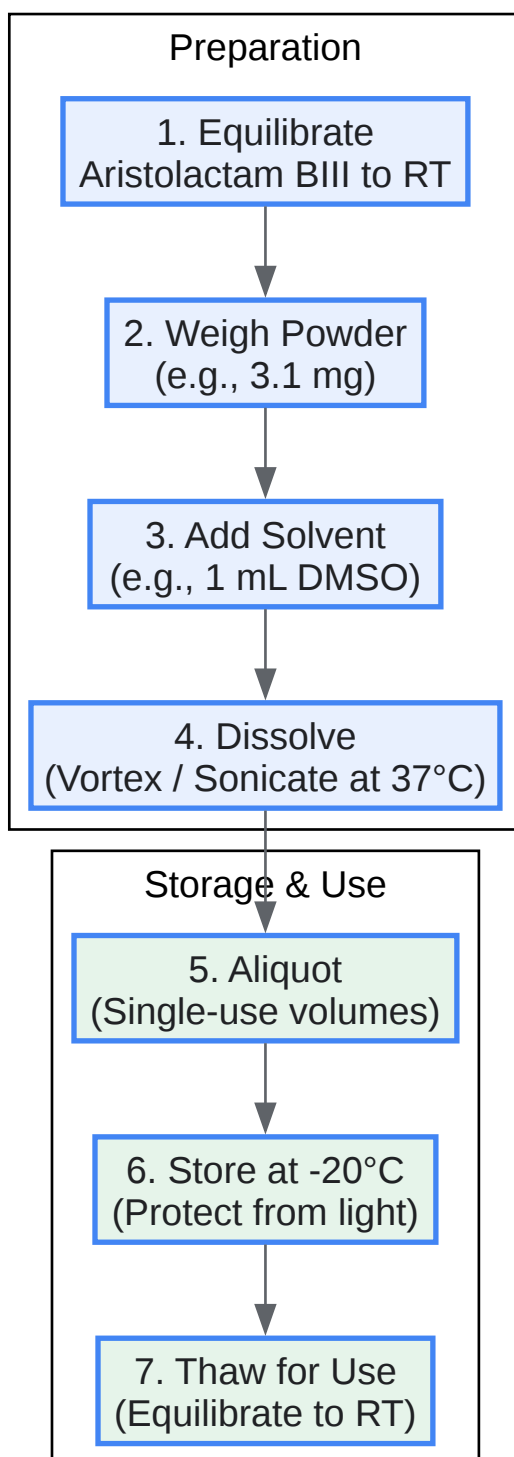
Proper storage is critical to maintain the stability and activity of **Aristolactam BIII**.

| Parameter | Recommendation | Source(s) |
|---------------------|--|-----------|
| Storage Temperature | Store aliquots at -20°C or below. | [1][7] |
| Duration | Stock solutions can be stored for several months at -20°C. | [1][7] |
| Light/Air | Store in sealed, airtight vials, protected from light. | [8] |
| Freeze-Thaw Cycles | Avoid repeated freeze-thaw cycles by preparing single-use aliquots. | [10] |
| Usage | It is recommended to prepare and use the solution on the same day if possible. | [1] |

Visualized Workflows and Pathways

Workflow for Stock Solution Preparation

The following diagram outlines the key steps in preparing a stock solution of **Aristolactam BIII**.



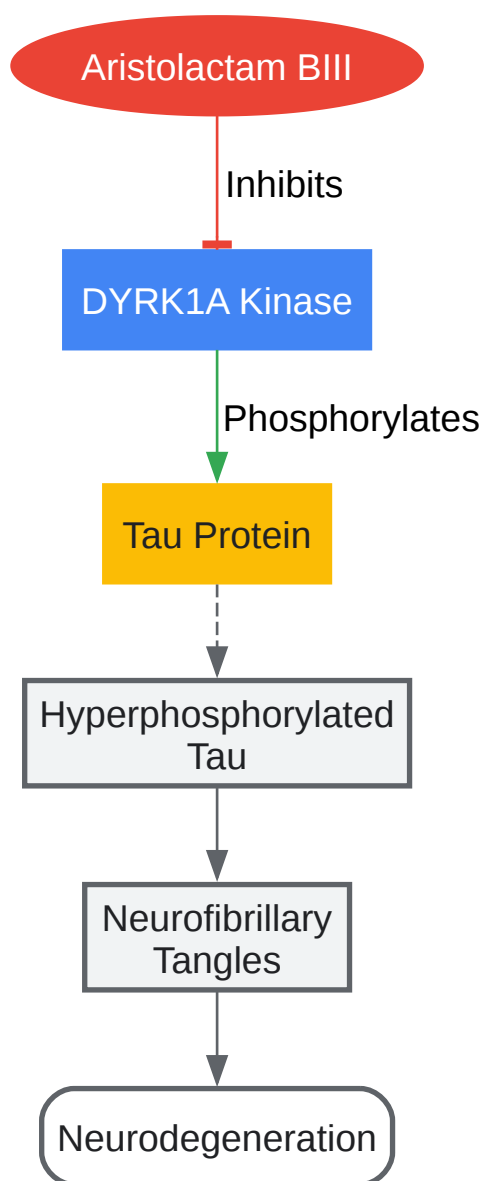
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Caption: Workflow for preparing **Aristolactam BIII** stock solution.

Aristolactam BIII as a DYRK1A Inhibitor

Aristolactam BIII has been identified as a novel and potent inhibitor of Dual-specificity tyrosine phosphorylation-regulated kinase 1A (DYRK1A).^[3] Overexpression of DYRK1A is a significant factor in the pathology of Down syndrome. DYRK1A hyperphosphorylates several downstream targets, including Tau protein, leading to neurofibrillary tangles and contributing to neurodegeneration. By inhibiting DYRK1A, **Aristolactam BIII** can prevent this hyperphosphorylation.

The diagram below illustrates this inhibitory action.



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Caption: Inhibition of the DYRK1A pathway by **Aristolactam BIII**.

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